

Pseudolaroside B molecular formula and weight

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Compound of Interest

Compound Name: *Pseudolaroside B*

Cat. No.: *B15596370*

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Pseudolaroside B: A Technical Overview

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the currently available information on **Pseudolaroside B**, a natural product isolated from the golden larch tree, *Pseudolarix amabilis*. While research into the constituents of *Pseudolarix amabilis* has yielded significant findings, it is important to note that the majority of published studies have focused on a related compound, Pseudolaric acid B. Consequently, detailed information specifically on the biological activities, mechanisms of action, and experimental protocols for **Pseudolaroside B** is limited in the current scientific literature.

Core Molecular Data

Below are the fundamental molecular details for **Pseudolaroside B**.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₈ O ₉	[1]
Molecular Weight	330.29 g/mol	[1]
IUPAC Name	3-methoxy-4- [(2S,3R,4R,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxybenzoic acid	[1]

Biological Activity and Research Landscape

Pseudolaroside B has been identified as a constituent of *Pseudolarix amabilis*, a plant with a history of use in traditional Chinese medicine for treating fungal skin infections.[2] However, extensive pharmacological studies specifically targeting **Pseudolaroside B** are not widely available in the public domain.

Research on the extracts of *Pseudolarix amabilis* has led to the isolation of several compounds, with Pseudolaric acid B being the most extensively studied for its potent antifungal and cytotoxic properties.[3][4][5][6] One study on the antifungal activity of compounds from *Cortex Pseudolaricis* against *Colletotrichum gloeosporioides* identified eight compounds, including "pseudolaric acid B-O- β -d-glucoside".[2] Given the structural implications of the name, this may be a synonym for or a closely related isomer of **Pseudolaroside B**. This compound was shown to inhibit the mycelial growth of the fungus.[2]

Due to the limited specific data on **Pseudolaroside B**, researchers interested in the therapeutic potential of compounds from *Pseudolarix amabilis* are directed to the extensive body of work on Pseudolaric acid B. This related diterpenoid has been shown to exhibit a range of biological activities, including:

- **Antifungal Activity:** Potent activity against various fungal strains, including *Candida* species. [3][7]
- **Cytotoxic and Anti-Tumor Effects:** Demonstrated cytotoxic effects against a range of cancer cell lines and inhibition of tumor growth in animal models.[4][5][6]
- **Mechanism of Action:** Studies on Pseudolaric acid B have elucidated its mechanisms, which include the disruption of microtubule networks and the induction of apoptosis.

Experimental Protocols

Detailed experimental protocols specifically for the isolation, purification, and biological evaluation of **Pseudolaroside B** are not readily available in the reviewed literature.

Methodologies for the isolation of related compounds from *Pseudolarix amabilis*, such as Pseudolaric acid B, typically involve bioassay-guided fractionation of the plant extract.[2][3]

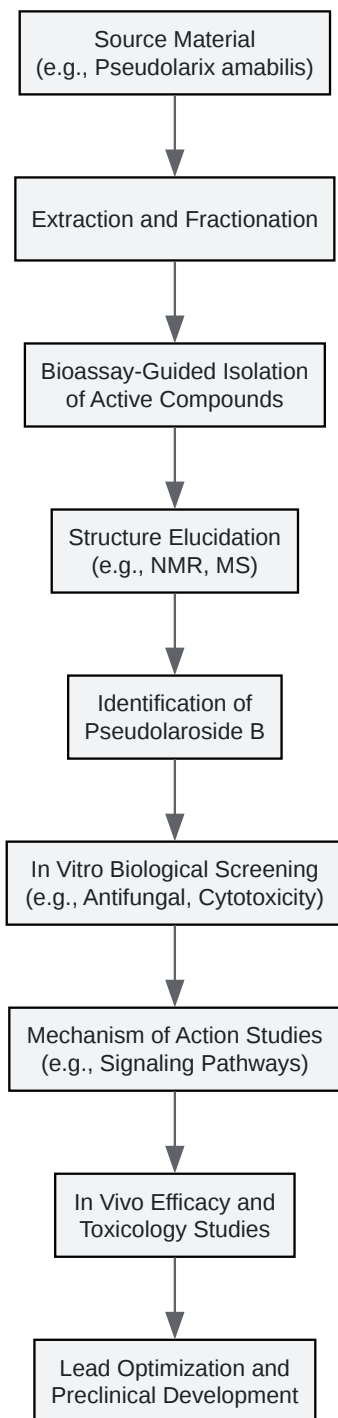
Signaling Pathways

There is currently a lack of information in the scientific literature regarding the specific signaling pathways modulated by **Pseudolaroside B**.

Logical Workflow for Natural Product Investigation

For researchers interested in investigating under-studied natural products like **Pseudolaroside B**, a general workflow can be proposed. This logical diagram illustrates the typical progression from initial discovery to potential therapeutic application.

General Workflow for Natural Product Drug Discovery



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Caption: A generalized workflow for the discovery and development of natural products.

Conclusion and Future Directions

Pseudolaroside B remains a largely uncharacterized natural product from *Pseudolarix amabilis*. While its molecular formula and weight are established, there is a significant gap in the understanding of its biological activities and mechanisms of action. The extensive research on the related compound, Pseudolaric acid B, suggests that other constituents of the golden larch, including **Pseudolaroside B**, may also possess noteworthy pharmacological properties.

Future research should focus on the specific isolation of **Pseudolaroside B** to enable comprehensive biological screening and mechanistic studies. Such investigations are warranted to determine if **Pseudolaroside B** contributes to the traditional medicinal uses of *Pseudolarix amabilis* and to explore its potential as a novel therapeutic agent.

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